

Operational Safety & Technical Handling Guide: 6-Iodoindoline Hydrochloride

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Compound of Interest

Compound Name: 6-iodo-2,3-dihydro-1h-indole HCl

Cat. No.: B14033805

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Executive Summary & Scope

This technical guide serves as an advanced Safety Data Sheet (SDS) and operational manual for 6-Iodoindoline Hydrochloride (CAS: 115666-46-1).^[1] Unlike generic safety sheets, this document integrates physicochemical stability profiles with practical handling protocols.

Target Audience: Synthetic organic chemists, medicinal chemists, and HSE officers. Critical Note: This compound is a halogenated indoline salt. Its handling requires simultaneous management of light sensitivity (due to the C-I bond) and hygroscopicity (due to the HCl salt form).

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6]}

Understanding the molecular architecture is the first step in safety. The iodine atom at the 6-position is a "soft" leaving group, making the compound susceptible to photolytic cleavage, while the indoline core is prone to oxidative dehydrogenation to indole.

Parameter	Specification	Technical Insight
Chemical Name	6-Iodo-2,3-dihydro-1H-indole hydrochloride	Core scaffold for drug discovery.[1]
CAS Number	115666-46-1	Specific to the HCl salt form.[1]
Molecular Formula	C ₈ H ₈ IN[1][2] · HCl	Salt stoichiometry is typically 1:1.
Molecular Weight	~281.52 g/mol	Free base: ~245.06 g/mol ; HCl: ~36.46 g/mol .
Appearance	Off-white to beige powder	Warning: Pink/Purple tint indicates iodine liberation (decomposition).[1]
Solubility	Water, Methanol, DMSO	Aqueous solutions will be acidic (pH < 4).
Melting Point	>200°C (Decomposes)	High lattice energy typical of HCl salts.[1]

Hazard Identification (GHS Classification)

While specific toxicological data for this isomer is limited, Structure-Activity Relationship (SAR) analysis with 5-iodoindoline and general aryl halides dictates the following risk profile.

Mechanistic Toxicology[1]

- Irritation (Acidic Moiety):** Upon contact with mucous membranes (eyes/lungs), the hydrolysis of the HCl salt releases hydrochloric acid, causing immediate irritation.
- Sensitization (Aryl Halide):** Halogenated aromatics can act as haptens, potentially binding to skin proteins and causing allergic dermatitis over repeated exposure.

GHS Label Elements

Signal Word:WARNING

Hazard Code	Description	Mechanism of Action
H315	Causes skin irritation	Acidic hydrolysis on skin surface.[1]
H319	Causes serious eye irritation	Corrosive action of HCl salt on corneal tissue.[1]
H335	May cause respiratory irritation	Inhalation of dust/aerosol irritates bronchial lining.
H302	Harmful if swallowed	Predicted based on indoline class toxicity.[1]

Stability & Reactivity: The "Iodine-Indoline" Paradox[1][4]

The handling challenge lies in the competing instabilities of the molecule.

- **Photolytic Deiodination:** The C–I bond energy (~57 kcal/mol) is significantly lower than C–Br or C–Cl. UV/Visible light exposure generates radical species, liberating elemental iodine (), which catalyzes further degradation.
- **Oxidative Dehydrogenation:** The indoline (dihydroindole) ring is thermodynamically driven to aromatize into the fully aromatic indole system. This is accelerated by air and light.

Degradation Pathway Visualization

The following diagram illustrates the cascade of failure if storage protocols are ignored.



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Figure 1: Mechanistic degradation pathways showing why light and air exclusion are non-negotiable.[1]

Advanced Handling Protocols

Storage Requirements

- Temperature: Store at 2–8°C (Refrigerated). Long-term storage >6 months requires -20°C.
- Atmosphere: Store under Argon or Nitrogen.[1] The HCl salt is hygroscopic; moisture absorption accelerates hydrolysis and oxidation.
- Container: Amber glass vials with Teflon-lined caps. Do not use clear glass wrapped in foil as a permanent solution (foil tears).

Weighing & Transfer (The "Static" Challenge)

Hydrochloride salts often carry static charge, causing powder to "jump" and spread, increasing inhalation risk.

- Engineering Control: Use an ionizing blower or anti-static gun inside the balance enclosure.
- Technique: Do not use metal spatulas if the powder is free-flowing and charged; use anti-static plastic or wood.
- PPE: Nitrile gloves (double-gloved recommended due to iodine permeability risks), lab coat, and safety glasses.

Reaction Setup

When using 6-iodoindoline HCl in cross-coupling (e.g., Buchwald-Hartwig) or substitution reactions:

- Neutralization: The HCl must be neutralized in situ or prior to the main reaction. Typically, an extra equivalent of base (e.g.,

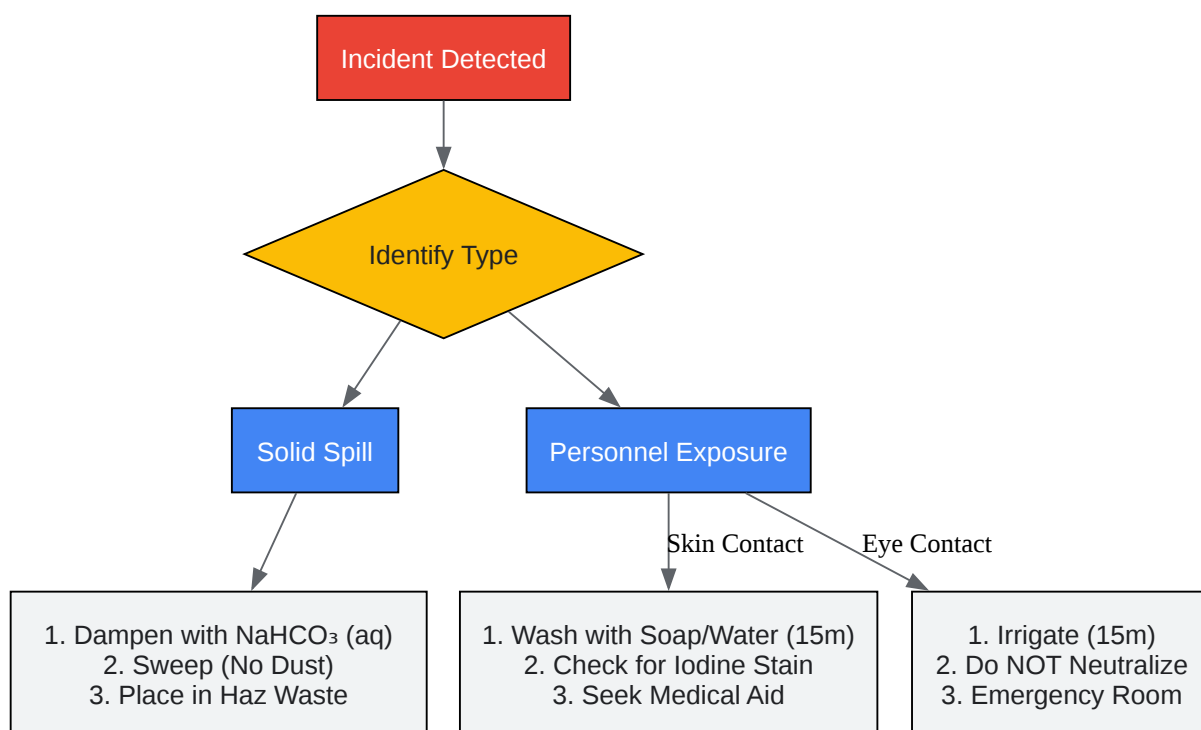
,

) is required.

- Degassing: Solvents must be degassed.[1] Dissolved oxygen coupled with trace metal catalysts will rapidly oxidize the indoline to indole.

Emergency Response & Waste Management Operational Safety Workflow

This flowchart defines the decision matrix for handling spills or exposure.



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Figure 2: Emergency response decision matrix. Note the specific instruction to dampen spills with bicarbonate to neutralize acidity.

Waste Disposal[1][4][7][8]

- Category: Halogenated Organic Waste.[1]
- Specifics: Do not mix with strong oxidizers (e.g., nitric acid waste) as this may liberate toxic iodine gas () or chlorine gas () from the HCl salt.
- Neutralization: Small amounts can be treated with aqueous sodium thiosulfate to quench any liberated iodine before disposal into the organic waste stream.

References

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Sources

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